

Practical Guide for Preparing Sodium Oxamate Stock Solutions

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Compound of Interest

Compound Name: Sodium oxamate

Cat. No.: B1682104

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium oxamate, a structural analog of pyruvate, is a well-characterized inhibitor of lactate dehydrogenase (LDH), particularly isoform A (LDH-A).[1][2][3][4][5] By competitively inhibiting the conversion of pyruvate to lactate, **sodium oxamate** disrupts anaerobic glycolysis, a metabolic pathway frequently upregulated in cancer cells (the Warburg effect).[3] This targeted inhibition of a key metabolic enzyme makes **sodium oxamate** a valuable tool in cancer research and drug development for studying cellular metabolism and exploring novel anticancer therapeutic strategies.[2] This guide provides detailed protocols for the preparation, storage, and application of **sodium oxamate** stock solutions for both in vitro and in vivo studies.

Product Information

Property	Value	Reference
Synonyms	Oxamic acid sodium salt, Aminooxoacetic acid sodium salt	[3][6]
CAS Number	565-73-1	[3][6]
Molecular Formula	C ₂ H ₂ NNaO ₃	[3]
Molecular Weight	111.03 g/mol	[3]
Appearance	Crystalline solid, powder	[6]
Purity	≥95% - ≥98%	[6]
Melting Point	~300 °C	

Solubility and Storage

Proper dissolution and storage are critical for maintaining the activity and stability of **sodium oxamate**.

Solvent	Solubility	Comments
Water	25.5 mg/mL (229.67 mM) to 75 mg/mL (675.49 mM)	[5][7] Sonication may be required for complete dissolution.[5]
PBS (pH 7.2)	~10 mg/mL	[6]
DMSO	Insoluble	[5][8]
Ethanol	Insoluble	[7][8]

Storage Recommendations:

- Solid Form: Store at room temperature or -20°C for up to 3-4 years.[5][6][8]
- Stock Solutions: Aqueous solutions are not recommended for long-term storage; it is advised to use them within one day.[6] For longer-term storage, aliquot stock solutions and store at

-20°C for up to 1 month or -80°C for up to 1 year to avoid repeated freeze-thaw cycles.[\[5\]](#)[\[8\]](#)
[\[9\]](#)

Experimental Protocols

Preparation of a 1 M Sodium Oxamate Aqueous Stock Solution

- Weigh: Accurately weigh 111.03 mg of **sodium oxamate** powder.
- Dissolve: Add the powder to a sterile conical tube. Add approximately 800 µL of sterile, purified water (e.g., Milli-Q or equivalent).
- Mix: Vortex thoroughly to dissolve the powder. If needed, sonicate the solution briefly to ensure complete dissolution.[\[5\]](#)
- Adjust Volume: Once fully dissolved, add sterile water to a final volume of 1 mL.
- Sterilize: Filter the stock solution through a 0.22 µm sterile filter into a new sterile tube.
- Store: Aliquot into smaller volumes and store at -20°C or -80°C.

Dilution for Cell Culture Experiments

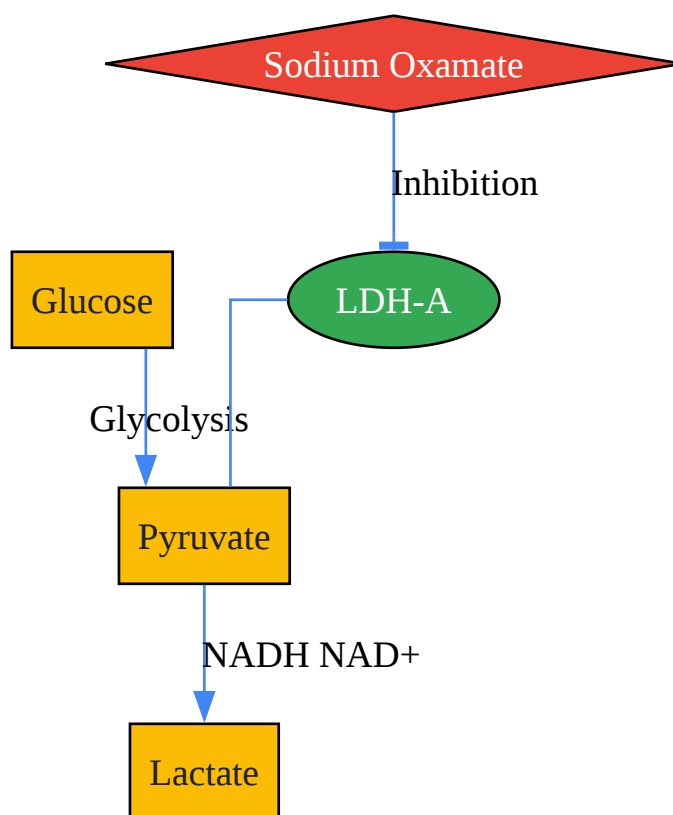
For cell-based assays, the stock solution needs to be diluted to the desired working concentration in the appropriate cell culture medium. Typical working concentrations can range from 10 µM to 100 mM depending on the cell line and experimental design.[\[1\]](#)[\[2\]](#)[\[10\]](#)

Example: Preparing a 100 mM working solution from a 1 M stock:

- Aseptically add 100 µL of the 1 M **sodium oxamate** stock solution to 900 µL of sterile cell culture medium.
- Mix gently by pipetting.
- This 100 mM working solution can be further diluted to achieve the final desired concentration in your cell culture plates.

Signaling Pathway and Experimental Workflow

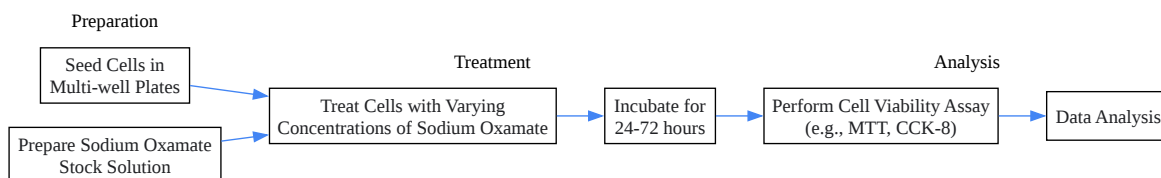
Sodium oxamate's primary mechanism of action is the inhibition of LDH-A, which plays a crucial role in the final step of anaerobic glycolysis.



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Caption: Inhibition of Lactate Dehydrogenase A (LDH-A) by **Sodium Oxamate**.

The following workflow outlines a typical experiment to assess the effect of **sodium oxamate** on cell viability.



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Caption: Experimental workflow for assessing cell viability upon **sodium oxamate** treatment.

Quantitative Data Summary

The following table summarizes typical concentrations of **sodium oxamate** used in various research applications.

Application	Cell/Animal Model	Concentration/Dosage	Incubation/Treatment Duration	Reference
In Vitro Cell Proliferation	Nasopharyngeal carcinoma (NPC) cells	10 μ M	24-72 hours	[1][2]
In Vitro Cell Cycle Arrest	CNE-1 and CNE-2 cells	0-100 mM	24 hours	[1][2]
In Vitro Apoptosis Induction	NPC cells	0-100 mM	48 hours	[1][2]
In Vitro IC ₅₀ Determination	CNE-1 cells	74.6 mM (24h), 32.4 mM (48h), 17.8 mM (72h)	24-72 hours	[1]
In Vitro IC ₅₀ Determination	CNE-2 cells	62.3 mM (24h), 44.5 mM (48h), 31.6 mM (72h)	24-72 hours	[1]
In Vivo Tumor Inhibition	Female Balb/c nude mice with CNE-1 xenografts	750 mg/kg	Once daily, intraperitoneal injection for 3 weeks	[1]

Conclusion

This guide provides a practical framework for the preparation and use of **sodium oxamate** solutions in a research setting. Adherence to these protocols will help ensure the consistency and reproducibility of experimental results. As with any chemical, researchers should consult the safety data sheet (SDS) before handling and wear appropriate personal protective equipment.

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